

Personal protective equipment for handling Diacetoxyscirpenol-13C19

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diacetoxyscirpenol-13C19

Cat. No.: B10854071

[Get Quote](#)

Essential Safety and Handling Guide for Diacetoxyscirpenol-13C19

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **Diacetoxyscirpenol-13C19**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Diacetoxyscirpenol (DAS) is a type A trichothecene mycotoxin, a secondary metabolite produced by fungi of the *Fusarium* genus.^{[1][2]} It is considered a highly toxic compound. The 13C19 isotope is a stable, non-radioactive label and does not alter the chemical's inherent toxicity. Therefore, all safety precautions for standard Diacetoxyscirpenol apply to **Diacetoxyscirpenol-13C19**.

Immediate Safety Concerns

Diacetoxyscirpenol is fatal if swallowed, inhaled, or in contact with skin. It causes severe skin and eye irritation. It is also suspected of damaging fertility or the unborn child and may cause allergy or asthma symptoms or breathing difficulties if inhaled.^[3]

Quantitative Data Summary

| Property | Value | Source |
|---------------------|--------------------------|--------|
| Molecular Formula | C19H26O7 | [4] |
| Molecular Weight | 366.41 g/mol | [4] |
| Appearance | White crystals or powder | [3] |
| Storage Temperature | 2 - 8 °C | [5] |

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory when handling **Diacetoxyscirpenol-13C19**.

| PPE Category | Specific Requirements | Rationale |
|------------------------|--|--|
| Respiratory Protection | A full-face respirator with appropriate cartridges for organic vapors and particulates is recommended. A half-mask respirator is a viable alternative, but does not offer eye protection.[6] | Protects against inhalation of aerosolized particles and vapors, which can be fatal. Standard dust masks (e.g., N95) are insufficient as they do not protect against chemical gases and vapors.[6] |
| Skin Protection | Wear a disposable, chemical-resistant suit (e.g., Tyvek).[7] Use chemical-resistant gloves (e.g., nitrile).[7] | Prevents dermal contact, which can be fatal. Contaminated clothing should be removed and washed before reuse.[3] |
| Eye Protection | Use chemical safety goggles or a full-face respirator.[6] | Protects eyes from irritation and potential absorption of the toxin. |
| Hand Protection | Wear chemical-resistant gloves. | Prevents skin contact and absorption.[3] |

Operational and Disposal Plans

Handling and Storage:

- Pre-Handling: Read and understand all safety precautions before handling.[3]
- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[3]
- Handling: Avoid contact with skin, eyes, and clothing.[3] Do not breathe dust or vapors.[3]
After handling, wash hands and face thoroughly.[3]
- Storage: Keep the container tightly closed in a dry, well-ventilated place.[5] Recommended storage temperature is 2-8°C.[5] Store locked up.[3]

Disposal:

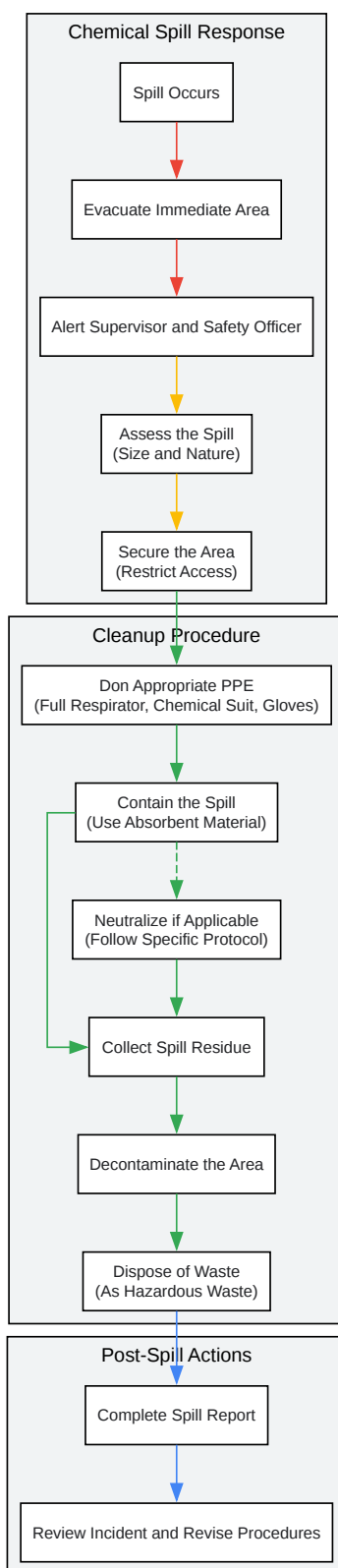
- Waste Disposal: Dispose of contents and container in accordance with all federal, state, and local environmental regulations.
- Procedure: Contact a licensed professional waste disposal service. One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.

Emergency Procedures

First Aid:

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth. Do NOT induce vomiting.[3]
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Take the victim to a hospital.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

Spill Response Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a Diacetoxyscirpenol spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diacetoxyscirpenol - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 4. hpc-standards.com [hpc-standards.com]
- 5. Diacetoxyscirpenol | C₁₉H₂₆O₇ | CID 15571694 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. google.com [google.com]
- 7. solutionsstores.com [solutionsstores.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Diacetoxyscirpenol-¹³C₁₉]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10854071#personal-protective-equipment-for-handling-diacetoxyscirpenol-13c19]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com